

JTP-4819: Application Notes and Protocols for Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JTP-4819
CAS No.: 162203-65-8
Cat. No.: B1673106

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

JTP-4819 is a potent and specific inhibitor of prolyl endopeptidase (PEP), also known as prolyl oligopeptidase (POP).[1][2] PEP is a serine protease that plays a significant role in the metabolism of several neuropeptides and peptide hormones involved in memory and cognitive function.[1][2] By inhibiting PEP, **JTP-4819** prevents the degradation of these peptides, leading to their increased availability and potentially enhanced neuronal function. This makes **JTP-4819** a compound of interest for research into neurodegenerative diseases such as Alzheimer's disease.[2][3] These application notes provide detailed protocols for the preparation and use of **JTP-4819** in cell culture experiments to investigate its biological effects.

Chemical Properties and Mechanism of Action

JTP-4819, with the chemical name (S)-2-[[[(S)-2-(hydroxyacetyl)-1-pyrrolidinyl]carbonyl]-N-(phenylmethyl)-1-pyrrolidinecarboxamide, is a highly selective inhibitor of prolyl endopeptidase.

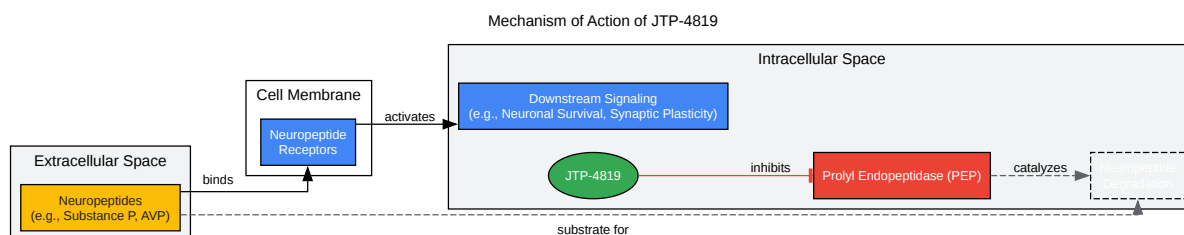
Table 1: Chemical and Pharmacological Properties of **JTP-4819**

Property	Value	Reference
Molecular Weight	359.42 g/mol	--INVALID-LINK--
IC ₅₀ (rat brain supernatant)	~0.7-0.83 nM	[1][4]
IC ₅₀ (purified PEP)	Varies by substrate (e.g., 9.6 nM for Substance P)	[1]

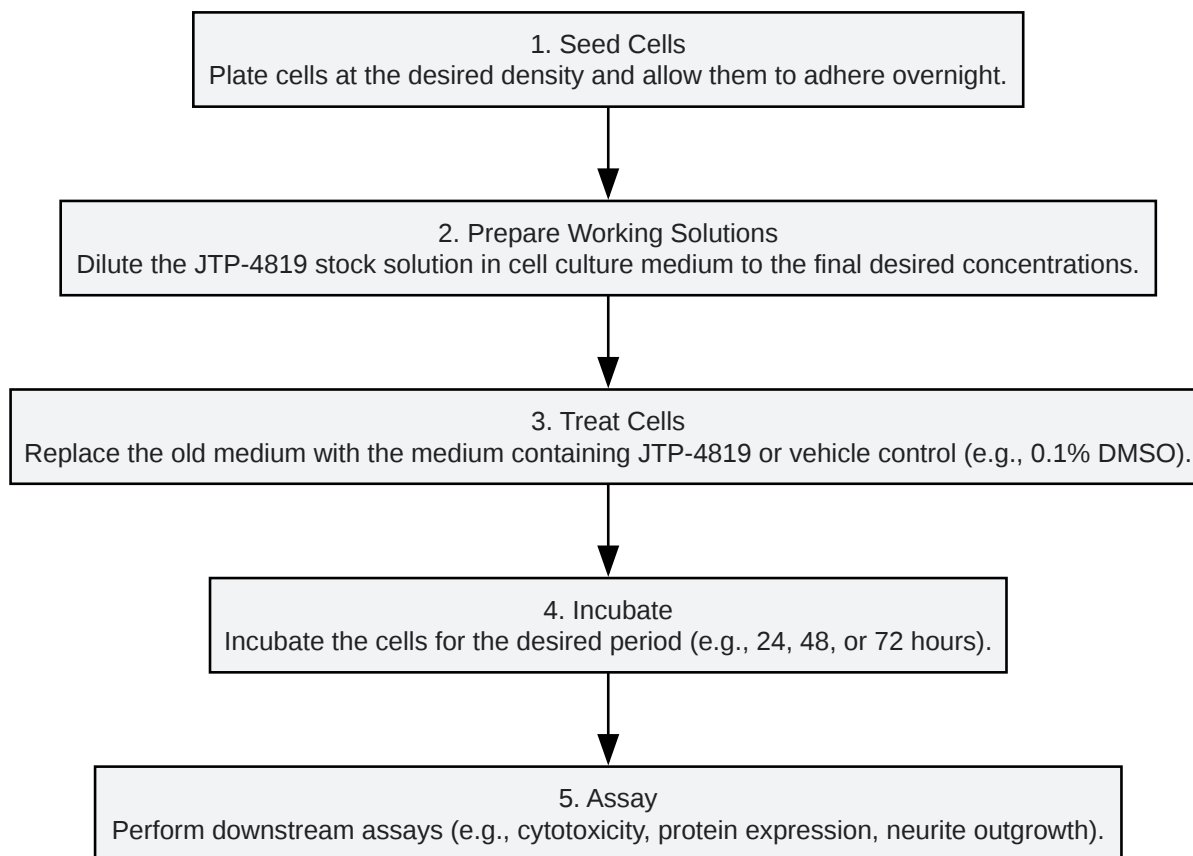
The primary mechanism of action of **JTP-4819** is the potent and specific inhibition of prolyl endopeptidase (PEP). This inhibition leads to a decrease in the degradation of various neuropeptides, thereby enhancing their physiological effects. In preclinical studies, **JTP-4819** has been shown to increase the levels of substance P and arginine-vasopressin in the brain and enhance acetylcholine release in the frontal cortex and hippocampus.[1][2][4]

Signaling Pathway Modulated by JTP-4819

The following diagram illustrates the signaling pathway affected by **JTP-4819**. By inhibiting PEP, **JTP-4819** prevents the breakdown of key neuropeptides, leading to the activation of their respective downstream signaling pathways, which are often involved in neuronal survival, synaptic plasticity, and cognitive function.



General Workflow for JTP-4819 Cell Treatment



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JTP-4819: a novel prolyl endopeptidase inhibitor with potential as a cognitive enhancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A novel prolyl endopeptidase inhibitor, JTP-4819, with potential for treating Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A novel prolyl endopeptidase inhibitor, JTP-4819--its behavioral and neurochemical properties for the treatment of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effect of a novel prolyl endopeptidase inhibitor, JTP-4819, on prolyl endopeptidase activity and substance P- and arginine-vasopressin-like immunoreactivity in the brains of aged rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [JTP-4819: Application Notes and Protocols for Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673106/docs#jtp-4819-application-notes-and-protocols-for-cell-culture-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check